

Physical and chemical properties of D-(+)-Cellobiose-¹³C

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Compound of Interest

Compound Name: D-(+)-Cellobiose-¹³C

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An In-depth Technical Guide to D-(+)-Cellobiose-¹³C

This guide provides a comprehensive overview of the physical and chemical properties of D-(+)-Cellobiose-¹³C, tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental protocols, and visualizations of key applications.

Introduction

D-(+)-Cellobiose is a disaccharide composed of two β -glucose units linked by a β -1,4 glycosidic bond.^{[1][2]} It is a reducing sugar and the primary repeating unit of cellulose.^[2] The ¹³C-labeled version, D-(+)-Cellobiose-¹³C, is a stable isotope-labeled compound used extensively as a tracer for quantification in metabolic research and drug development.^{[3][4]} It also serves as a critical tool in structural studies of cellulose and its enzymatic degradation.^{[5][6]} The incorporation of ¹³C isotopes allows for non-radioactive tracking and analysis via mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.^{[5][7]}

Physical and Chemical Properties

The physical and chemical characteristics of D-(+)-Cellobiose-¹³C are summarized below. Note that the molecular weight varies depending on the number and position of the ¹³C labels.

Table 1: Physical Properties of D-(+)-Cellobiose-¹³C and Unlabeled Analog

Property	Value	Source(s)
Appearance	White crystalline solid / powder	[8][9]
Molecular Formula	Unlabeled: C ₁₂ H ₂₂ O ₁₁ Single Label: C ₁₁ ¹³ CH ₂₂ O ₁₁ Fully Labeled: ¹³ C ₁₂ H ₂₂ O ₁₁	[3][8][10][11]
Molecular Weight	Unlabeled: 342.30 g/mol D-Cellobiose-1'- ¹³ C: 343.29 g/mol D-Cellobiose-1- ¹³ C: 327.23 g/mol D-Cellobiose- ¹³ C ₁₂ : 354.21 g/mol	[3][8][10][11][12]
Melting Point	223-230 °C (decomposes)239 °C (decomposes)	[2][8][13]
Solubility	Soluble in Water (H ₂ O) and Dimethyl Sulfoxide (DMSO).Water solubility: ~50 mg/mL	[2][3][8]
Optical Activity (unlabeled)	[α] _D +34 ±1 (c = 10% w/v in H ₂ O)	[2]
Storage (Powder)	0 to 8 °C (short term)-20°C for up to 3 years	[3][8]
Storage (In Solvent)	-80°C for up to 6 months-20°C for up to 1 month	[3]

Table 2: Chemical and Identification Properties

Property	Value	Source(s)
IUPAC Name	4-O-β-D-glucopyranosyl-D-glucose	[1][2]
Synonyms	D-(+)-Cellobiose- ¹³ C, 4-O-beta-D-glucopyranosyl-D-[1- ¹³ C]glucose	[10][14]
CAS Number	Unlabeled: 528-50-7D-Cellobiose-1'- ¹³ C: 2892630-35-0	[8][9]
Purity	Typically ≥98% (by HPLC)	[2][10]
Isotopic Enrichment	Typically ≥99 atom % ¹³ C	[8]

Experimental Protocols

Detailed methodologies are crucial for the effective use of D-(+)-Cellobiose-¹³C in research.

Preparation of Stock and In Vivo Formulations

Due to its utility in biological systems, preparing appropriate formulations is a common requirement. The following protocols are provided as a reference.[3]

a) Stock Solution Preparation (e.g., 10 mM in DMSO):

- Calculate the required mass of D-(+)-Cellobiose-¹³C based on its specific molecular weight (e.g., for MW 343.29, use 3.43 mg for 1 mL of 10 mM solution).
- Add the calculated mass to a sterile vial.
- Add the required volume of DMSO to the vial.
- Vortex or sonicate gently until the solid is completely dissolved.
- Aliquot the stock solution into smaller volumes for routine use and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.[3]

b) Example In Vivo Injection Formulation (10% DMSO, 5% Tween 80, 85% Saline):

- Begin with a prepared stock solution in DMSO.
- For a final volume of 1 mL, combine 100 μ L of the DMSO stock solution with 50 μ L of Tween 80.
- Mix thoroughly until the solution is clear.
- Add 850 μ L of saline (0.9% NaCl in ddH₂O) and mix again to achieve a homogenous solution.
- It is recommended to prepare this formulation fresh on the day of use.[\[3\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a primary technique for analyzing ¹³C-labeled compounds.

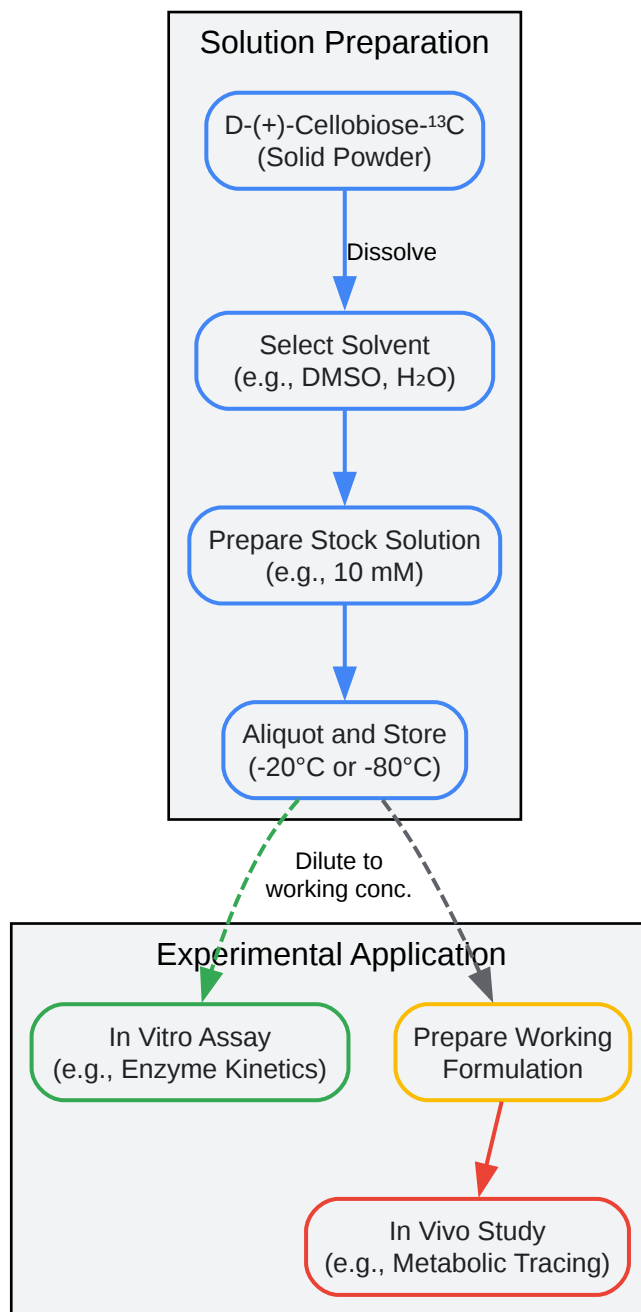
a) Objective: To confirm isotopic incorporation and study molecular interactions.

b) Methodology for Solution-State ¹³C NMR:

- Sample Preparation: Dissolve a sufficient amount of D-(+)-Cellobiose-¹³C in a deuterated solvent, typically Deuterium Oxide (D₂O), to a concentration of approximately 10-20 mg/mL.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 500 MHz or 600 MHz).[\[12\]](#)
- Data Acquisition: Record a standard one-dimensional ¹³C NMR spectrum. For more detailed structural assignment, two-dimensional experiments like ¹H-¹³C HSQC (Heteronuclear Single Quantum Coherence) can be performed.[\[12\]](#)[\[15\]](#)
- Analysis: The resulting spectrum will show signals for the ¹³C-enriched carbon atoms. The chemical shifts can be compared to unlabeled standards and used to study interactions with other molecules, such as metal ions, by observing changes in chemical shift ($\Delta\delta$).[\[5\]](#)

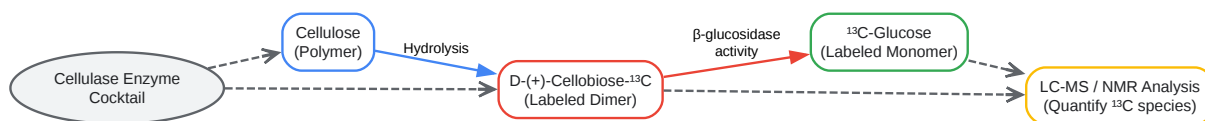
Applications and Experimental Workflows

D-(+)-Cellobiose-¹³C is integral to several research applications. The following diagrams illustrate key experimental workflows.



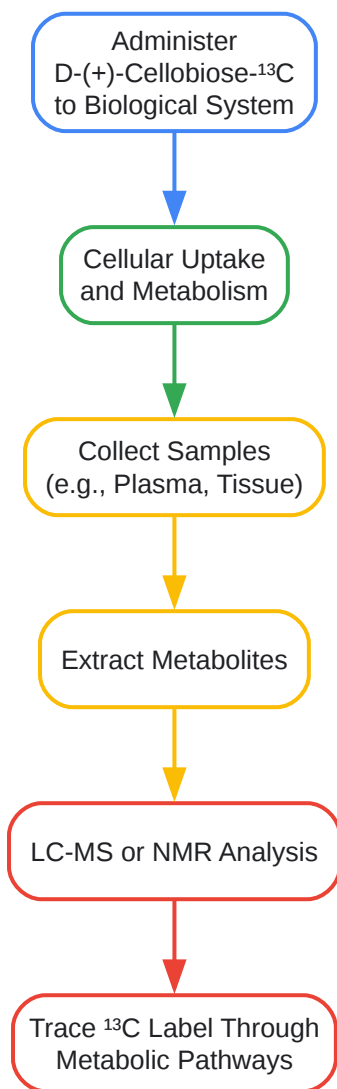
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Caption: General workflow for preparing D-(+)-Cellobiose-¹³C solutions for research.



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Caption: Use of D-(+)-Cellobiose-¹³C in cellulose degradation pathway analysis.



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Caption: Conceptual workflow for metabolic tracing using D-(+)-Cellobiose-¹³C.

Safety and Handling

According to available safety data sheets, D-(+)-Cellobiose is not classified as a hazardous substance.[16][17] However, standard laboratory safety practices should always be observed.

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses, gloves, and lab coats to prevent skin and eye contact.[9]
- Handling: Avoid dust formation during handling.[9][16] Use in a well-ventilated area.
- Fire Safety: Use water spray, carbon dioxide, dry chemical, or alcohol-resistant foam for extinction.[18]
- Disposal: Dispose of chemical waste in accordance with local, regional, and national regulations.[9]

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